

Essential Safety and Handling Guide for Feniralstat (KVD-824)

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Compound of Interest

Compound Name: Feniralstat

Cat. No.: B10854778

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Feniralstat** (CAS: 2166320-76-7), a potent and selective kallikrein inhibitor.^{[1][2]} Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment.

Immediate Safety Concerns: Potential Hepatotoxicity

It is critical to be aware that a Phase 2 clinical trial for **Feniralstat** (also known as KVD-824) was terminated due to observations of elevated liver enzymes in multiple participants.^[3] This finding suggests a potential for hepatotoxicity. Therefore, all handling procedures must be conducted with the assumption that **Feniralstat** is a liver toxicant. All personnel must be informed of this potential hazard before working with the compound.

Personal Protective Equipment (PPE)

Given the potential for hepatotoxicity and the likelihood of handling **Feniralstat** as a powder, a comprehensive PPE strategy is mandatory to prevent inhalation, skin contact, and eye exposure.

Protection Type	Required PPE	Specifications and Rationale
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator	To prevent inhalation of fine powder particles, which can lead to systemic exposure. A powered air-purifying respirator (PAPR) may be required for large-scale operations or in case of spills.
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles provide a seal against fine particles. A face shield offers an additional layer of protection for the entire face from splashes or airborne powder.
Hand Protection	Double-gloving with nitrile gloves	Inner glove should be tucked under the lab coat sleeve, and the outer glove should be over the sleeve. Change gloves frequently, and immediately if contaminated.
Body Protection	Disposable solid-front lab coat with tight-fitting cuffs	To prevent contamination of personal clothing. The lab coat should be disposed of as hazardous waste after use. For larger quantities, a disposable suit may be necessary.
Foot Protection	Closed-toe shoes and disposable shoe covers	To prevent contamination of footwear and subsequent spread of the compound outside the laboratory.

Experimental Protocol: Handling Feniralstat

This step-by-step guide outlines the safe handling of **Feniralstat** from receipt to disposal.

3.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. If the container is compromised, do not open it and consult your institution's Environmental Health and Safety (EHS) department.
- **Storage:** Store **Feniralstat** in a cool, dry, and well-ventilated area, away from incompatible materials. The container should be tightly sealed and clearly labeled with the compound name, CAS number, and hazard warnings.

3.2. Weighing and Solution Preparation

- **Engineering Controls:** All manipulations that may generate dust, such as weighing and preparing solutions, must be conducted in a certified chemical fume hood or a glove box.
- **Preparation:** Before starting, ensure all necessary equipment (spatulas, weigh boats, vials, solvents) and waste containers are inside the fume hood.
- **Weighing:** Carefully weigh the required amount of **Feniralstat** powder. Use a microbalance if possible to minimize the quantity handled.
- **Dissolving:** Add the solvent to the powder slowly to avoid splashing. **Feniralstat** is soluble in DMSO.^[2]
- **Cleaning:** After use, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.

3.3. Handling of Solutions

- **Labeling:** Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- **Transport:** When transporting solutions, use a secondary container to prevent spills.
- **Use:** When using solutions in experiments, ensure that all procedures are conducted in a manner that minimizes the generation of aerosols.

Disposal Plan

Proper disposal of **Feniralstat** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid Feniralstat Waste	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Solutions Containing Feniralstat	Collect in a labeled, sealed container for hazardous liquid waste. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Collect in a designated hazardous waste container lined with a plastic bag.
Contaminated PPE (e.g., gloves, lab coats)	Dispose of as hazardous waste in a designated container.

Emergency Procedures

- Inhalation: Move the affected person to fresh air. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Logical Workflow for Handling Feniralstatdot

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